

tert-butyl N-(1-cyanoethyl)carbamate chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *tert-butyl N-(1-cyanoethyl)carbamate*

Cat. No.: B131862

[Get Quote](#)

Technical Guide: tert-Butyl N-(1-cyanoethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **tert-butyl N-(1-cyanoethyl)carbamate**. Due to the limited availability of specific experimental data for this compound, this guide leverages information on closely related isomers and analogous structures to provide a thorough and practical resource. The document details its chemical and physical properties, a plausible experimental protocol for its synthesis, and expected spectroscopic data. Safety and handling precautions based on related compounds are also discussed. This guide is intended to be a valuable resource for researchers, scientists, and professionals in the fields of organic synthesis and drug development.

Introduction

tert-Butyl N-(1-cyanoethyl)carbamate is a carbamate derivative containing a nitrile functional group. The presence of the tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom makes it a potentially useful building block in organic synthesis, particularly in the preparation

of modified amino acids and other nitrogen-containing compounds. The cyano group can be further transformed into other functional groups such as amines, carboxylic acids, or amides, making this molecule a versatile intermediate.

It is crucial to distinguish **tert-butyl N-(1-cyanoethyl)carbamate** from its structural isomer, tert-butyl N-(2-cyanoethyl)carbamate, as their chemical reactivity and physical properties are expected to differ. This guide focuses specifically on the 1-cyanoethyl isomer.

Chemical and Physical Properties

Direct experimental data for **tert-butyl N-(1-cyanoethyl)carbamate** is scarce in the public domain. The following table summarizes key chemical identifiers and predicted or analogous physical properties. For comparison, data for the related compound tert-butyl N-(1-cyano-1-methylethyl)carbamate is also included.

Property	Value	Source
IUPAC Name	tert-butyl N-(1-cyanoethyl)carbamate	-
Synonyms	Boc-1-amino-1-cyanoethane	-
CAS Number	100927-09-1 ((R)-enantiomer)	BLDpharm
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂	Calculated
Molecular Weight	170.21 g/mol	Calculated
Appearance	Expected to be a solid or oil	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Expected to be soluble in organic solvents like dichloromethane, ethyl acetate, and methanol.	-

Comparative Data for tert-butyl N-(1-cyano-1-methylethyl)carbamate:

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ N ₂ O ₂	PubChem
Molecular Weight	184.24 g/mol	PubChem

Synthesis

A plausible and common method for the synthesis of **tert-butyl N-(1-cyanoethyl)carbamate** is the Boc-protection of the corresponding amine, 1-amino-1-cyanoethane. This reaction is typically carried out using di-tert-butyl dicarbonate (Boc₂O) in the presence of a base.

Experimental Protocol: Synthesis of tert-butyl N-(1-cyanoethyl)carbamate

Materials:

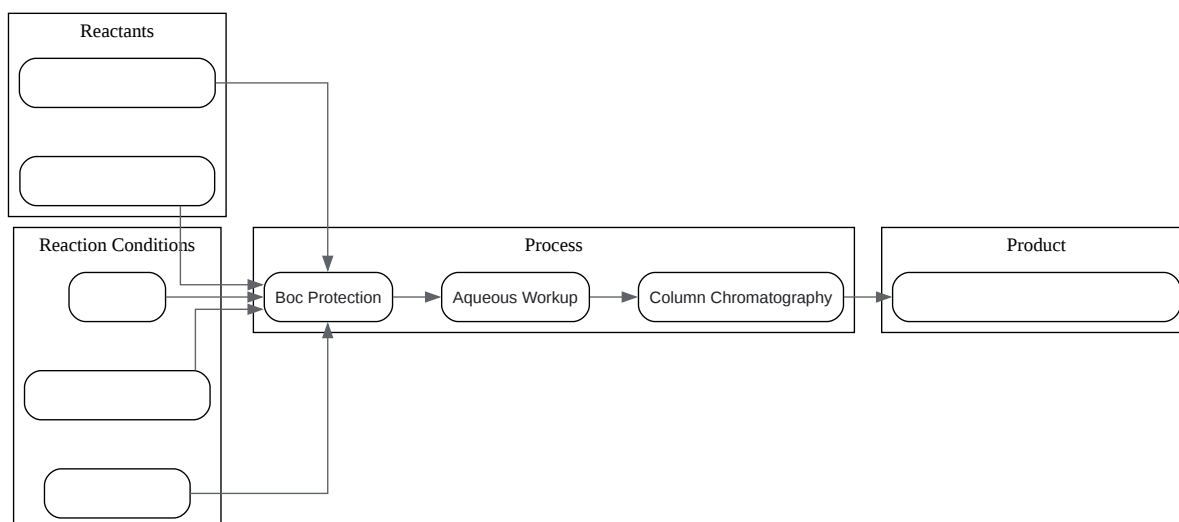
- 1-amino-1-cyanoethane (or its hydrochloride salt)
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N) or Sodium Bicarbonate (NaHCO₃)
- Dichloromethane (CH₂Cl₂) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Solvents for purification (e.g., ethyl acetate, hexanes)

Procedure:

- To a solution of 1-amino-1-cyanoethane (1.0 eq) in dichloromethane (or THF) at 0 °C, add triethylamine (1.1 eq) (or an aqueous solution of sodium bicarbonate).

- Slowly add a solution of di-tert-butyl dicarbonate (1.1 eq) in the same solvent to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer. If the reaction was performed in a water-miscible solvent like THF, remove the solvent under reduced pressure and then partition the residue between water and an organic solvent like ethyl acetate.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the desired **tert-butyl N-(1-cyanoethyl)carbamate**.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [tert-butyl N-(1-cyanoethyl)carbamate chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b131862#tert-butyl-n-1-cyanoethyl-carbamate-chemical-properties\]](https://www.benchchem.com/product/b131862#tert-butyl-n-1-cyanoethyl-carbamate-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com